

Determination of Active Oxygen Content in Sodium Percarbonate: A Technical Guide

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Compound of Interest

Compound Name: Sodium percarbonate

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This technical guide provides a comprehensive overview of the methodologies for determining the active oxygen content in **sodium percarbonate**. The primary focus is on the widely adopted redox titration method using potassium permanganate, a robust and reliable technique for quality control and research purposes. This document outlines the core chemical principles, detailed experimental protocols, and data interpretation.

Introduction

Sodium percarbonate ($2\text{Na}_2\text{CO}_3 \cdot 3\text{H}_2\text{O}_2$) is an addition compound of sodium carbonate and hydrogen peroxide, valued for its role as a powerful oxidizing agent in numerous applications, including detergents, disinfectants, and in certain stages of drug development as a reagent.^[1]^[2] Its efficacy is directly proportional to its active oxygen content, which is a measure of the oxidizing power of the compound.^[3] When dissolved in water, **sodium percarbonate** releases hydrogen peroxide, which is the source of the active oxygen. Accurate determination of this active oxygen content is therefore critical for ensuring product quality and performance.

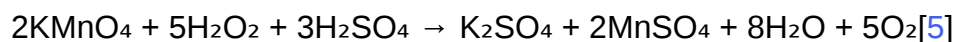
The most common method for this analysis is redox titration, a volumetric analysis technique. This guide will delve into the specifics of this method, in accordance with established standards such as ASTM D2180-17.^[1]^[2]^[4]

Principle of the Method

The determination of active oxygen content in **sodium percarbonate** is primarily based on a redox titration reaction. The sample is first dissolved in an acidic solution, typically sulfuric acid, which liberates hydrogen peroxide (H_2O_2). This liberated hydrogen peroxide is then titrated with a standardized solution of a strong oxidizing agent, potassium permanganate (KMnO_4).

Under acidic conditions, the permanganate ion (MnO_4^-), which is intensely purple, is reduced by hydrogen peroxide to the colorless manganese(II) ion (Mn^{2+}). The hydrogen peroxide is simultaneously oxidized to oxygen gas (O_2). The endpoint of the titration is reached when all the hydrogen peroxide has been consumed, and the slightest excess of potassium permanganate solution results in a persistent pink color in the solution.

The balanced chemical equation for this reaction is:



By measuring the volume of the potassium permanganate solution of known concentration required to reach the endpoint, the amount of hydrogen peroxide, and consequently the active oxygen content of the **sodium percarbonate** sample, can be calculated.

Experimental Protocol: Redox Titration with Potassium Permanganate

This section provides a detailed, step-by-step protocol for the determination of active oxygen content in a **sodium percarbonate** sample.

Reagents and Equipment

Table 1: Reagents and Equipment

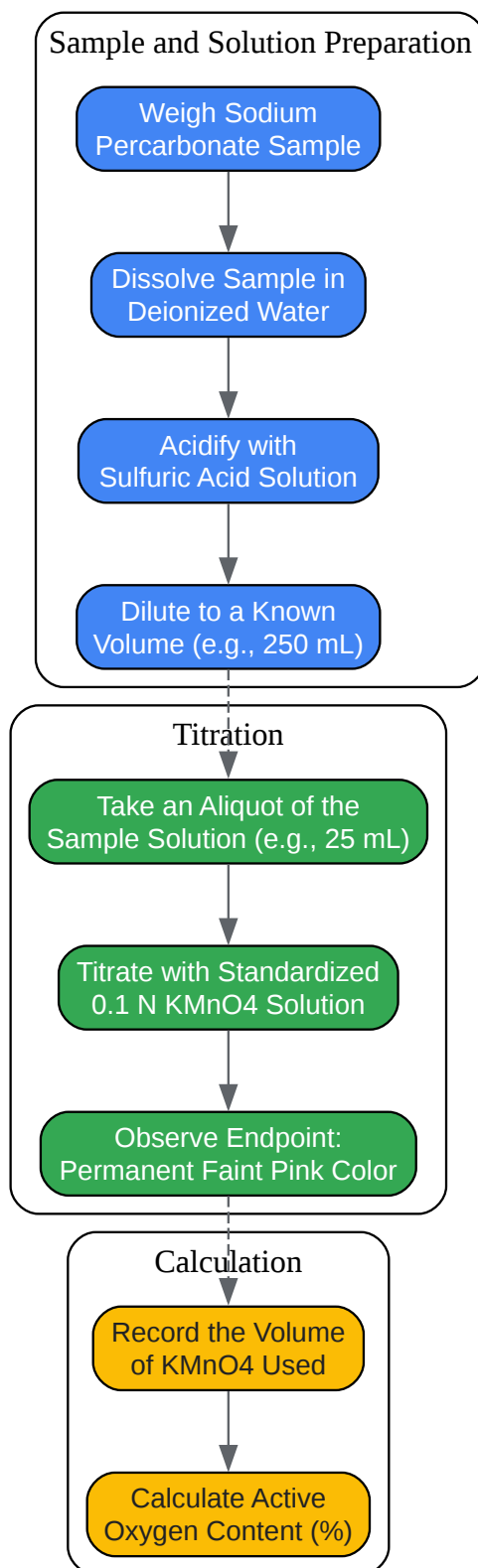
Reagent/Equipment	Specification
Reagents	
Sodium Percarbonate	Sample to be analyzed
Sulfuric Acid (H ₂ SO ₄)	Concentrated, reagent grade
Potassium Permanganate (KMnO ₄)	0.1 N (0.02 M) standardized solution
Deionized Water	
Equipment	
Analytical Balance	Accurate to 0.0001 g
Volumetric Flasks	250 mL, 500 mL, 1000 mL
Pipettes	25 mL, 50 mL
Burette	50 mL, with 0.1 mL divisions
Erlenmeyer Flasks	250 mL
Beakers	
Magnetic Stirrer and Stir Bar	Optional, but recommended

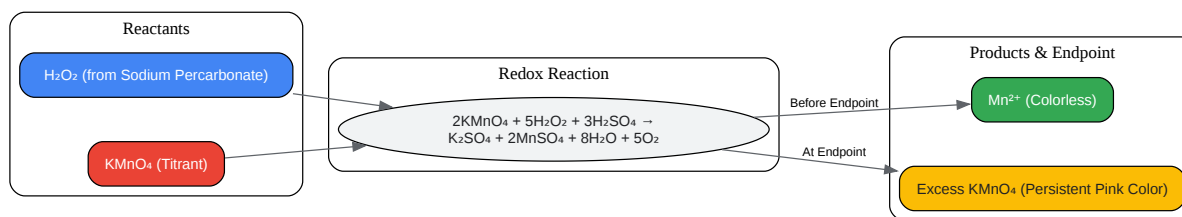
Preparation of Solutions

- Sulfuric Acid Solution (1 M):** Slowly and carefully add 56 mL of concentrated sulfuric acid to approximately 900 mL of deionized water in a 1000 mL volumetric flask. Allow the solution to cool to room temperature, then dilute to the mark with deionized water.
- Potassium Permanganate Solution (0.1 N):** A standardized 0.1 N potassium permanganate solution is required. This can be purchased commercially or prepared and standardized against a primary standard such as sodium oxalate.

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the active oxygen content.





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